

Application Notes: IR808 Dyes for Preclinical

Fluorescence-Guided Surgery

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Compound of Interest		
Compound Name:	IR808-TZ	
Cat. No.:	B12371785	Get Quote

Introduction

Near-infrared (NIR) fluorescence-guided surgery (FGS) is a rapidly advancing field that aims to enhance the visualization of malignant tissues during surgical procedures, thereby improving the accuracy of tumor resection.[1][2] Among the various fluorescent probes used, heptamethine cyanine dyes, such as IR808, have garnered significant interest for preclinical research in animal models.[3][4] These dyes exhibit fluorescence in the NIR window (700-900 nm), a range where tissue autofluorescence is minimal, allowing for deeper tissue penetration and higher signal-to-background ratios.[5]

IR808 is a tumor-targeting NIR fluorescent dye that can permit imaging without the need for chemical conjugation to a targeting ligand.[3][4] This intrinsic tumor-homing ability makes it a versatile tool for a wide range of cancer types in preclinical studies. Its application in animal models, particularly in xenograft mouse models, has demonstrated its potential to delineate tumor margins and detect residual disease, which are critical factors for improving surgical outcomes.[1] This document provides detailed application notes and protocols for the use of IR808 and similar dyes in fluorescence-guided surgery in animal models.

Mechanism of Tumor Accumulation

The precise mechanism for the tumor-specific accumulation of IR808 and similar heptamethine cyanine dyes is believed to be multifactorial. It is thought to involve a combination of passive and active targeting mechanisms.



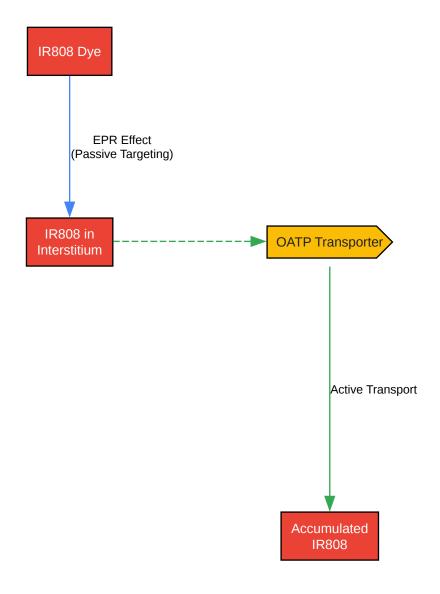




- Enhanced Permeability and Retention (EPR) Effect: Tumor vasculature is often leaky and disorganized, with poor lymphatic drainage. This allows macromolecules and nanoparticles to extravasate from the blood vessels and accumulate preferentially in the tumor interstitium. This passive targeting mechanism is a key contributor to the accumulation of many imaging agents, including IR808.
- Organic Anion-Transporting Polypeptides (OATPs): Several studies suggest that certain
 cyanine dyes are substrates for OATPs.[6][7] Many types of cancer cells overexpress
 specific OATP isoforms (e.g., OATP1B1, OATP1B3) on their cell membranes.[7] This
 overexpression can lead to the active transport and subsequent intracellular retention of
 IR808 within cancer cells, further enhancing the tumor-specific signal.[6][7][8]

Below is a diagram illustrating the proposed mechanism of IR808 accumulation in tumor tissues.





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Proposed mechanism of IR808 tumor accumulation.

Quantitative Data from Preclinical Studies

The following tables summarize quantitative data from various preclinical studies using IR808 and similar NIR dyes for fluorescence-guided surgery in animal models.

Table 1: In Vivo Imaging Parameters and Tumor-to-Background Ratios (TBRs)



Animal Model	Cancer Type	Dye & Dose	Imaging Time Post- Injection	Tumor-to- Backgroun d Ratio (TBR)	Reference
Nude Mice	Cervical Cancer Xenografts	IR808	Not Specified	Significant TBRs observed	[3][4]
Nude Mice	Breast Cancer (MCF-7) Xenografts	IR808-DOTA (20 μ g/mouse)	24 hours	Peak fluorescence signal	[6]
Nude Mice	Head and Neck Squamous Cell Carcinoma	SOD9-TPP (5.0 mg/kg)	5 minutes	~2	[9]
Nude Mice	Integrin ανβ3- positive Melanoma	IRDye800- c(KRGDf) (5 nmol)	24 hours	Similar to nuclear imaging TBRs	[10]
Nude Mice	Integrin ανβ3- positive Glioblastoma	Cy7-RGD Tetramer	2 hours	4.35 ± 0.26	[11]

Table 2: Ex Vivo Biodistribution of IR808 and Similar Dyes in Mice



Dye	Time Post- Injection	High Accumulation Organs	Low Accumulation Organs	Reference
IR808-DOTA	72 hours	Tumor	Most normal tissues cleared	[6]
EIBS-750 (Antibody Conjugate)	2 hours	Liver	Not specified	[12]
QD800-RGD	4 hours	Tumor (10.7 ± 1.5 %ID/g)	Muscle, Heart, Lungs	[13]
IL13Rα2-Ab- IRDye800	Not Specified	Spleen, Lungs, Heart	Not specified	[14]

Experimental Protocols

Protocol 1: In Vitro Uptake of IR808 in Cancer Cells

This protocol is designed to assess the uptake of IR808 in cultured cancer cells compared to normal cells.

Materials:

- Cancer cell lines (e.g., HeLa, SiHa, C33-A for cervical cancer)[4]
- Normal epithelial cell line (e.g., H8 for cervical cells)[4]
- Cell culture medium and supplements
- IR808 dye solution
- Phosphate-buffered saline (PBS)
- Confocal microscope or flow cytometer

Procedure:



- Cell Culture: Culture the selected cancer and normal cell lines in appropriate media until they reach 80-90% confluency.
- Incubation with IR808:
 - Prepare a working solution of IR808 in the cell culture medium (e.g., 10 μg/mL).[4]
 - Remove the old medium from the cells and add the IR808-containing medium.
 - Incubate the cells for a predetermined time (e.g., 1-4 hours) at 37°C.
- Washing:
 - Remove the IR808-containing medium.
 - Wash the cells three times with PBS to remove any unbound dye.
- Analysis:
 - Confocal Microscopy: Image the cells using a confocal microscope with appropriate laser excitation and emission filters for IR808 (Excitation/Emission peaks around 780/820 nm).
 Observe the intracellular fluorescence intensity.
 - Flow Cytometry: Detach the cells using trypsin, resuspend them in PBS, and analyze the fluorescence intensity using a flow cytometer equipped with a suitable NIR laser.

Protocol 2: Fluorescence-Guided Surgery in a Xenograft Mouse Model

This protocol outlines the steps for performing in vivo fluorescence imaging and guided surgery using IR808 in a tumor-bearing mouse model.

Materials:

- Nude mice (e.g., BALB/c nude mice)
- Cancer cells for xenograft implantation (e.g., MCF-7 for breast cancer)[6]
- Sterile IR808 solution for injection



- Anesthesia (e.g., isoflurane)
- In vivo fluorescence imaging system (e.g., IVIS, Pearl Trilogy)[5]
- Surgical instruments

Procedure:

- Animal Model Preparation:
 - Subcutaneously inject a suspension of cancer cells (e.g., 5 x 10⁶ cells) into the flank of each mouse.
 - Allow the tumors to grow to a palpable size (e.g., 100-200 mm³).
- IR808 Administration:
 - Prepare a sterile solution of IR808 in a suitable vehicle (e.g., PBS).
 - Administer the IR808 solution to the tumor-bearing mice via intravenous (tail vein) injection. A typical dose might be around 20 µg per mouse.
- In Vivo Imaging:
 - At various time points post-injection (e.g., 6, 24, 48, 72 hours), anesthetize the mice.
 - Place the mouse in the in vivo imaging system.
 - Acquire fluorescence images using the appropriate excitation and emission filters for IR808.
 - Acquire a white light image for anatomical reference.
 - Analyze the images to determine the tumor-to-background ratio (TBR) by drawing regions
 of interest (ROIs) over the tumor and adjacent normal tissue.
- Fluorescence-Guided Surgery:

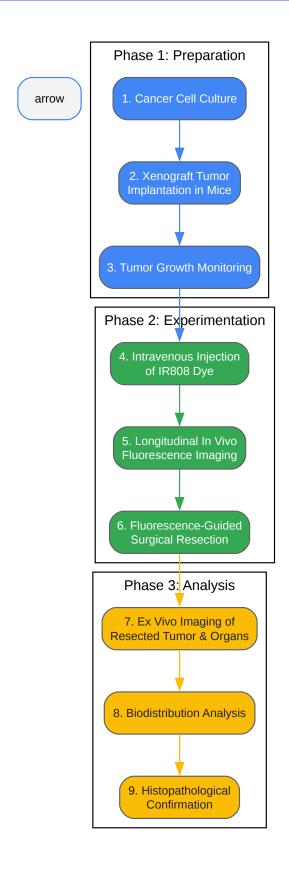


- At the optimal imaging time point (when TBR is maximal, e.g., 24 hours), anesthetize the mouse.[6]
- Use a real-time intraoperative fluorescence imaging system to visualize the tumor.
- Perform the surgical resection of the tumor, guided by the fluorescence signal to identify tumor margins.
- After resection, image the surgical bed to check for any residual fluorescence, which may indicate remaining tumor tissue.
- Ex Vivo Biodistribution:
 - After surgery or at the final time point, euthanize the mouse.
 - Dissect the tumor and major organs (liver, spleen, kidneys, lungs, heart, etc.).
 - Image the excised tissues using the fluorescence imaging system to confirm IR808 accumulation and determine its biodistribution.[12][13]

Visualizations of Experimental Workflow

The following diagram illustrates a typical experimental workflow for preclinical fluorescence-guided surgery using IR808.





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Experimental workflow for fluorescence-guided surgery.



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